

Ecotoxicity and Environmental Fate of Disperse Red 54: A Technical Guide

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Compound of Interest

Compound Name: Disperse Red 54

Cat. No.: B1584396

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available quantitative ecotoxicity and environmental fate data for **Disperse Red 54** is limited. This guide summarizes the available information and incorporates data from structurally similar analogue compounds to provide a comprehensive overview.

Introduction

Disperse Red 54 (C.I. 11131) is a single azo class dye with the molecular formula $C_{19}H_{18}ClN_5O_4$ and a molecular weight of 415.83 g/mol ^[1] It is used in the textile industry for dyeing synthetic fibers. Like many azo dyes, its environmental persistence, potential for bioaccumulation, and the toxicity of its degradation products are of concern. This technical guide provides an in-depth analysis of the ecotoxicity and environmental fate of **Disperse Red 54**, drawing from available literature and data on analogous compounds.

Ecotoxicity Profile

Direct experimental data on the aquatic toxicity of **Disperse Red 54** is not readily available in the public domain. Therefore, data from the structurally similar azo dyes, Disperse Red 1 and Disperse Red 13, are presented as analogues to infer potential ecotoxicological effects.

Aquatic Toxicity Data (Analogue Compounds)

Compound	Test Organism	Endpoint	Duration	Value (mg/L)
Disperse Red 1	Daphnia similis	EC50	48h	0.80
Disperse Red 13	Daphnia similis	EC50	48h	Not specified, but toxicity increased in the presence of the chlorine substituent compared to Disperse Red 1[2]

Note: The presence of a chlorine substituent in Disperse Red 13, which is also present in **Disperse Red 54**, was shown to increase its toxicity to Daphnia similis compared to Disperse Red 1.[2]

Experimental Protocols for Aquatic Toxicity Testing (General Guidance)

Standardized ecotoxicity testing is typically conducted following OECD (Organisation for Economic Co-operation and Development) guidelines to ensure data quality and comparability.

- Test Organism: A recommended fish species, such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Test Substance Preparation: A stock solution of **Disperse Red 54** is prepared. Due to its low water solubility, a solvent or dispersant may be required, with appropriate solvent controls included in the test design.
- Test Design: A limit test at 100 mg/L or a full range-finding and definitive test with a series of concentrations is performed.
- Exposure: Fish are exposed to the test concentrations for 96 hours under controlled conditions (temperature, light, oxygen).
- Observations: Mortality and sub-lethal effects are recorded at 24, 48, 72, and 96 hours.

- Data Analysis: The LC50 (lethal concentration for 50% of the test organisms) is calculated using appropriate statistical methods.
- Test Organism: *Daphnia magna* or *Daphnia pulex*.
- Test Substance Preparation: As described for the fish toxicity test.
- Test Design: A semi-static or static test with a range of concentrations and a control.
- Exposure: Daphnids are exposed for 48 hours under controlled conditions.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Data Analysis: The EC50 (effective concentration for 50% of the test organisms) for immobilization is calculated.
- Test Organism: A recommended green algae species, such as *Pseudokirchneriella subcapitata*.
- Test Substance Preparation: As described previously.
- Test Design: Algal cultures are exposed to a series of test concentrations and a control.
- Exposure: The test is conducted over 72 hours under constant illumination and temperature.
- Observations: Algal growth is measured, typically by cell counts or spectrophotometry.
- Data Analysis: The EC50 for growth inhibition is calculated.

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in the environment. Key parameters include biodegradation, soil sorption, and bioaccumulation.

Biodegradation

Several studies have investigated the biodegradation of **Disperse Red 54** by microorganisms.

Microorganism	Condition	Decolorization	Duration	Degradation Product Identified
Brevibacillus laterosporus	Optimized (pH 7, 40°C)	100% (at 50 mg/L)	48 h	N-(1 λ^3 -chlorinin-2-yl)acetamide[3] [4]
Bacterial Consortium	Not specified	84.17% (by Bacillus cereus)	24 h	Not specified for Disperse Red 54

The following protocol is based on the study of **Disperse Red 54** degradation by *Brevibacillus laterosporus*.[\[3\]](#)[\[4\]](#)

- Microorganism and Culture Conditions: *Brevibacillus laterosporus* is cultured in a suitable nutrient broth.
- Decolorization Assay:
 - A known concentration of **Disperse Red 54** (e.g., 50 mg/L) is added to the bacterial culture.
 - The culture is incubated under optimized conditions (e.g., pH 7, 40°C) for a specific duration (e.g., 48 hours).
 - Samples are withdrawn at regular intervals, centrifuged to remove bacterial cells, and the absorbance of the supernatant is measured at the dye's maximum wavelength to determine the percentage of decolorization.
- Enzyme Assays: Activities of enzymes potentially involved in degradation (e.g., tyrosinase, veratryl alcohol oxidase, NADH-DCIP reductase) are measured spectrophotometrically.
- Analysis of Degradation Products:
 - The supernatant from the decolorized culture is extracted with a suitable solvent (e.g., ethyl acetate).

- The extract is concentrated and analyzed using techniques such as High-Performance Liquid Chromatography (HPLC), High-Pressure Thin Layer Chromatography (HPTLC), Fourier Transform Infrared Spectroscopy (FTIR), and Gas Chromatography-Mass Spectrometry (GC-MS) to identify the metabolites.

Soil Sorption

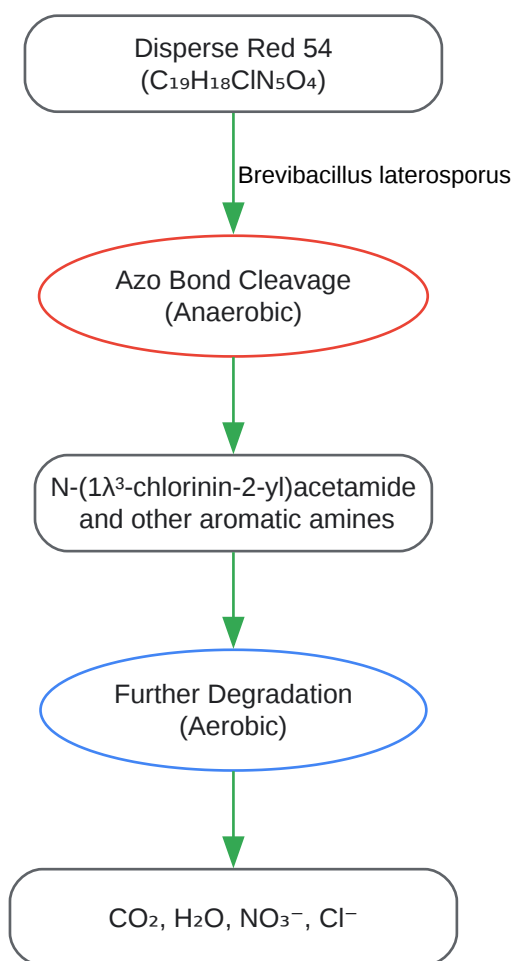
The soil sorption coefficient (K_{oc}) is a measure of a chemical's tendency to adsorb to soil organic carbon. A high K_{oc} value indicates that the substance is likely to be immobile in soil. No experimental K_{oc} value for **Disperse Red 54** was found in the searched literature. As a disperse dye with low water solubility, it is expected to have a significant potential to adsorb to sediments.

Bioaccumulation

The bioconcentration factor (BCF) is an indicator of a substance's potential to accumulate in living organisms. High BCF values suggest a risk of bioaccumulation in the food chain. No experimental BCF value for **Disperse Red 54** was found. Disperse dyes are generally characterized as hydrophobic and lipophilic, indicating a potential for bioconcentration.

Visualizations

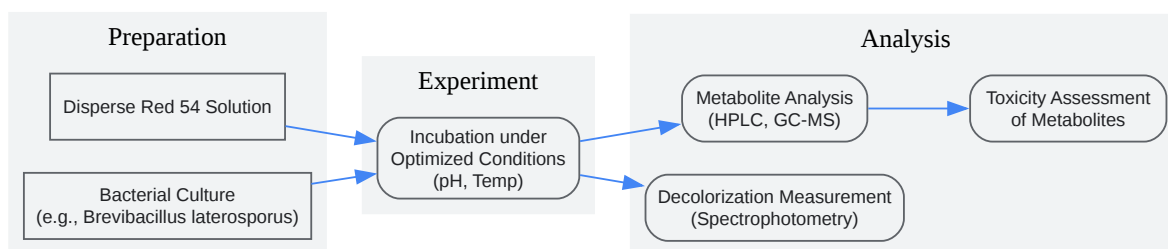
Proposed Biodegradation Pathway of Disperse Red 54



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Caption: Proposed biodegradation pathway of **Disperse Red 54**.

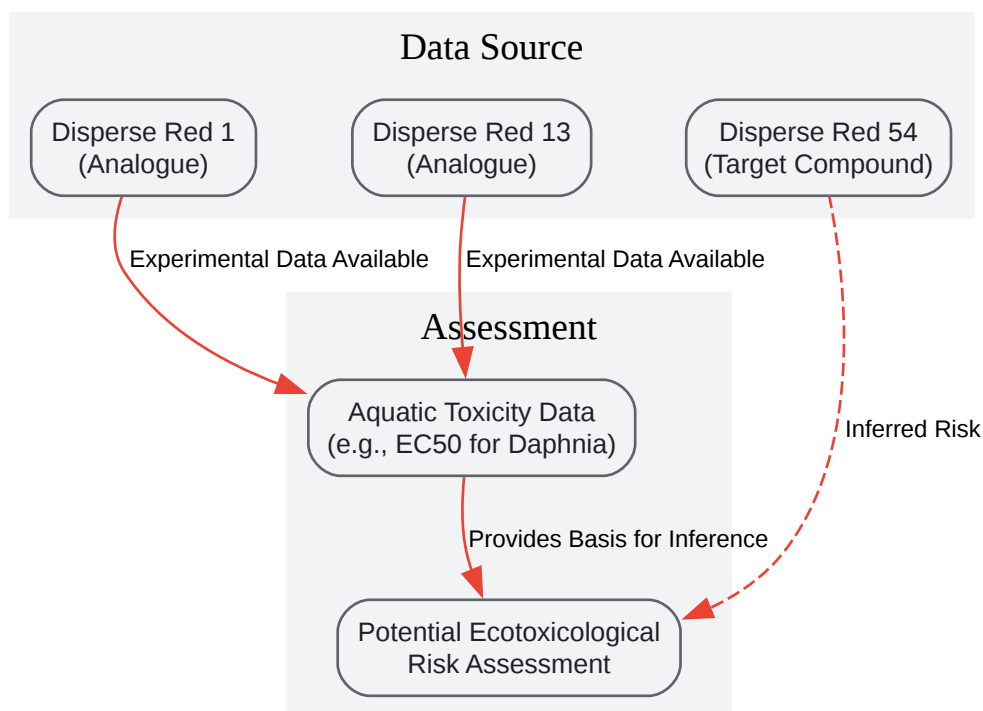
Experimental Workflow for Biodegradation Study



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Caption: General workflow for a **Disperse Red 54** biodegradation study.

Logical Relationship for Ecotoxicity Assessment Using Analogue Data



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References

- 1. Disperse Dyes General Series manufacturers-Alan Chemical [alanchemindustries.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. oecd.org [oecd.org]
- 4. researchgate.net [researchgate.net]

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